

edaravone clinical trial outcomes validation in diverse patient populations

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Compound Focus: Edaravone

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Edaravone Clinical Trial Outcomes at a Glance

Condition	Trial Phase / Type	Key Efficacy Outcomes	Key Safety Outcomes	Study Population & Limitations
ALS	Phase 3 RCT (2017) [1]	Slowed ALSFRS-R decline vs placebo (difference: 2.49 points, p=0.0013) at 24 weeks [1].	Similar AE rates (84% vs 84%); lower SAEs (16% vs 24%) and lower withdrawals due to AEs (1% vs 6%) vs placebo [1].	Restricted population: Early-stage ALS (disease duration ≤ 2 years), specific functional criteria (all ALSFRS-R items ≥ 2 points), 80% FVC, within 48 hours of symptom onset; predominantly Japanese cohort [1].
ALS	Real-World (RWE) 2022 [2]	27% lower risk of death (HR 0.73); 6-month longer median survival (29.5 vs 23.5)	-	Broader, US-based population: Commercially insured patients; suggests effectiveness beyond

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		months) vs matched controls [2].		strict trial criteria. Exploratory analysis [2].
ALS	Long-term Analysis (Oral) [3]	Slower functional decline (ALSFRS-R change: -8.4 vs -14.1 points) and longer survival (3.8% vs 17.9% mortality) vs PRO-ACT historical controls [3].	-	Combined analysis of multiple trials; uses historical controls for comparison [3].
Acute Ischemic Stroke (Edaravone Dexborneol)	Phase 3 RCT & Meta-Analysis [4] [5]	Higher odds of favorable 90-day functional outcome (mRS 0-2; OR=1.40) [4] [5]. Improved cognitive function and reduced post-stroke complications [4] [5].	Generally mild AEs, comparable to controls; some evidence of reduced hemorrhagic transformation [4] [5].	Studies conducted primarily in China; different formulation (combined with dexborneol) [4] [5].
Ischemic Stroke Post-Thrombectomy (Edaravone Dexborneol)	Phase 2 RCT (2025) [6]	No statistically significant improvement in 90-day mRS 0-2 (58.7% vs 52.1%, p=0.29) [6].	Safe, with a numerically lower risk of certain hemorrhages [6].	Focused on patients with successful recanalization after thrombectomy; did not meet primary endpoint [6].

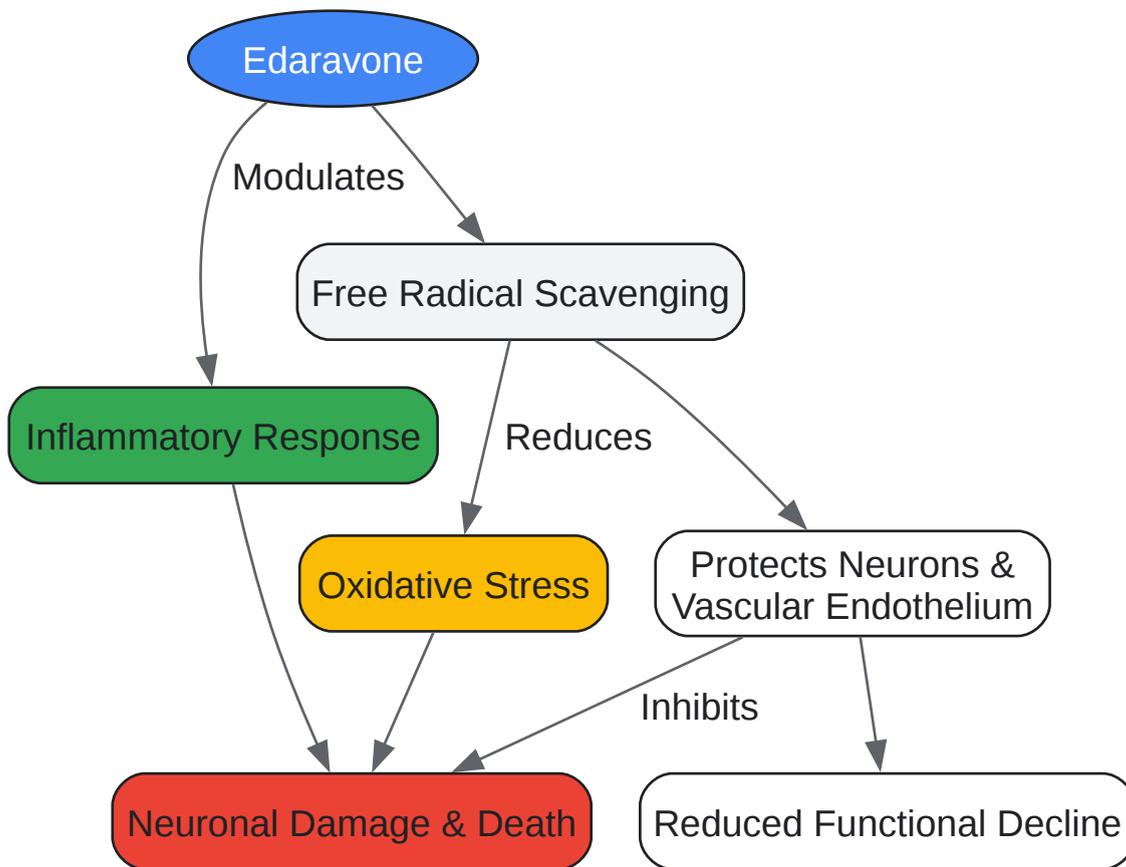
Detailed Experimental Protocols

For the key trials cited, the methodologies were as follows:

- **Pivotal ALS Phase 3 Trial (2017):** This was a **randomized, double-blind, placebo-controlled, parallel-group study** conducted in Japan [1].
 - **Intervention:** Intravenous **edaravone** (60 mg) or placebo for 6 cycles (24 weeks total). The first cycle was 14 days of daily infusions, followed by 10 days of infusions per cycle in subsequent cycles [1].
 - **Primary Endpoint:** Change in the ALSFRS-R score from baseline to 24 weeks. Analysis used the last observation carried forward (LOCF) method for missing data [1].
 - **Patient Selection:** Used strict criteria from a prior post-hoc analysis. Key criteria included: definite/probable ALS (revised El Escorial criteria), disease duration ≤ 2 years, ≥ 2 points on all 12 ALSFRS-R items, and forced vital capacity $\geq 80\%$. Patients also had to demonstrate a defined rate of functional decline during a 12-week pre-treatment observation period [1].
- **Real-World ALS Study (2022):** This was a **retrospective, propensity score-matched, comparative effectiveness cohort study** using US administrative claims data [2].
 - **Data Source:** Optum's Clinformatics Data Mart database [2].
 - **Methodology:** Patients with ALS treated with IV **edaravone** ("cases") were matched 1:1 with "controls" not treated with **edaravone** based on covariates like age, sex, region, pre-index disease duration, riluzole use, and other clinical factors. The effect on all-cause mortality was analyzed using shared frailty Cox regression [2].

Mechanism of Action and Workflow

The following diagram illustrates the putative neuroprotective signaling pathways of **edaravone** and the workflow for generating real-world evidence, which supports the clinical trial findings.



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Interpretation of Evidence and Gaps

The data indicates a clear evolution in the validation of **edaravone**:

- **From Restricted Trials to Broader Real-World Use:** The initial approval was based on a tightly defined ALS subpopulation, which limits direct extrapolation [1]. However, subsequent real-world evidence suggests a survival benefit in a more general, predominantly riluzole-treated US cohort, thus validating and extending the initial findings [2].
- **Expansion into Other Indications:** Research on a combination drug (**edaravone** dexborneol) shows promise in acute ischemic stroke, demonstrating functional benefits in trials [4] [5]. However, a recent phase II trial showed that it did not significantly improve outcomes in stroke patients after successful thrombectomy, indicating that the clinical context is critical [6].
- **Limitations and Future Research:** A small prospective study from India concluded that **edaravone** did not stop or significantly slow disease progression in their cohort, highlighting potential regional or population-specific differences and the need for more diverse, global RCTs to fully establish efficacy across all populations [7].

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